

5-Nitroisatin: A Comprehensive Physicochemical and Biological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Nitroisatin

Cat. No.: B147319

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This technical guide provides an in-depth overview of the physicochemical properties of **5-Nitroisatin**, a key heterocyclic compound with significant potential in medicinal chemistry. This document outlines its fundamental characteristics, detailed experimental protocols for their determination, and explores its biological significance as a modulator of critical cellular pathways.

Core Physicochemical Properties

5-Nitroisatin (CAS No: 611-09-6) is an orange-yellow to orange crystalline powder.^[1] Its core chemical structure consists of an isatin scaffold with a nitro group substituted at the 5-position of the indole ring.^[1] This substitution significantly influences its electronic properties and biological activity. A summary of its key physicochemical properties is presented in Table 1.

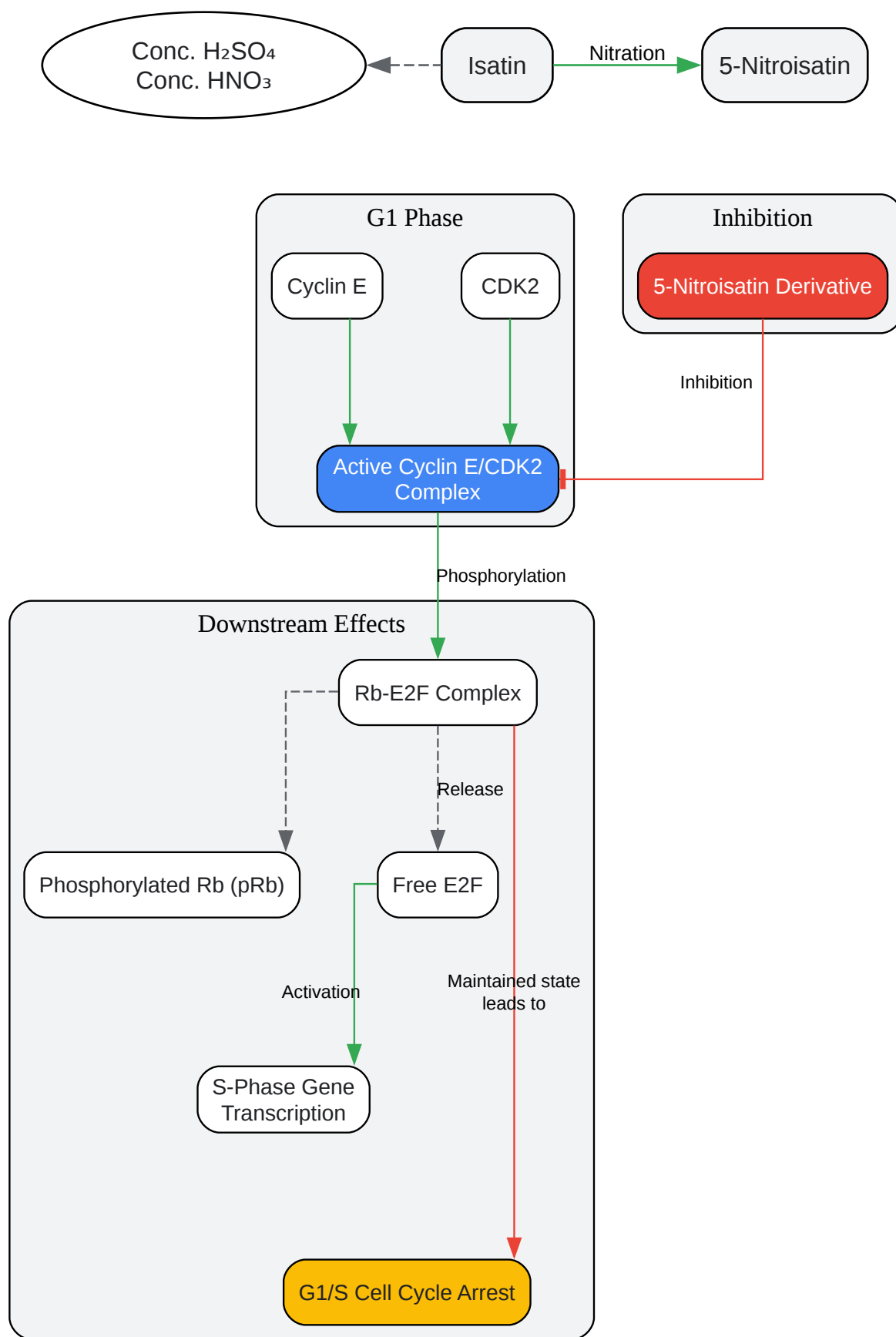
Property	Value	Source(s)
Molecular Formula	C ₈ H ₄ N ₂ O ₄	[2][3][4][5]
Molecular Weight	192.13 g/mol	[2][3][4][5]
Appearance	Orange-yellow to orange crystalline powder	[1][2][3]
Melting Point	251-258 °C (with decomposition)	[1][2][3][4]
Boiling Point (est.)	328.09 °C	[3]
Solubility	Limited solubility in water; soluble in various organic solvents such as ethanol and acetone.	[1][6]
pKa (predicted)	8.06 ± 0.20	[3]
logP (Partition Coeff.)	-0.02 to 0.47	[2][7]

Experimental Protocols

This section details the methodologies for the experimental determination of the key physicochemical properties of **5-Nitroisatin**.

Synthesis of 5-Nitroisatin

5-Nitroisatin is typically synthesized via the nitration of isatin.[1] A common method involves the electrophilic aromatic substitution reaction where isatin is treated with a nitrating agent, such as a mixture of concentrated sulfuric acid and nitric acid, under controlled temperature conditions.[1] Careful control of the reaction parameters is crucial for achieving high yields and purity.[1]



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